

# Lignoceryl Lignocerate: A Comprehensive Technical Guide on its Discovery and Historical Context

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## Compound of Interest

Compound Name: *Lignoceryl lignocerate*

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## Introduction

**Lignoceryl lignocerate** (tetracosyl tetracosanoate) is a long-chain wax ester composed of lignoceric acid and lignoceryl alcohol. As a significant component of various natural waxes, its physicochemical properties have made it a subject of interest in various scientific and industrial fields. This technical guide provides an in-depth overview of the discovery, historical context, chemical properties, and analytical methodologies pertaining to **lignoceryl lignocerate**.

## Discovery and Historical Context

The history of **lignoceryl lignocerate** is intrinsically linked to the study of natural waxes, particularly carnauba wax. While the exact individual and date of the first isolation and identification of **lignoceryl lignocerate** are not well-documented in readily available historical records, its characterization emerged from the broader chemical analysis of waxes in the 19th and 20th centuries.

The discovery of its constituent components predates the characterization of the ester itself. Lignoceric acid, a 24-carbon saturated fatty acid, was first identified in wood tar.<sup>[1]</sup> Its name is derived from the Latin *lignum* (wood) and *cera* (wax). The corresponding fatty alcohol, 1-tetracosanol or lignoceryl alcohol, is also a naturally occurring substance.<sup>[2]</sup>

Early analyses of carnauba wax, a hard wax obtained from the leaves of the Brazilian palm *Copernicia prunifera*, revealed it to be primarily composed of esters of long-chain fatty acids and alcohols.[3][4] In 1890, carnauba wax was even patented as a replacement for paraffin/beeswax mixtures in phonograph cylinders.[3] As analytical techniques became more sophisticated in the 20th century, researchers were able to separate and identify the individual components of these complex natural mixtures, leading to the characterization of specific wax esters like **lignoceryl lignocerate**.

## Chemical and Physical Properties

**Lignoceryl lignocerate** is a saturated wax ester with the chemical formula  $C_{48}H_{96}O_2$ . [3] It is formed from the esterification of one molecule of lignoceric acid with one molecule of lignoceryl alcohol.

Property	Value	Source
Molecular Formula	$C_{48}H_{96}O_2$	[3]
Molecular Weight	705.3 g/mol	[3]
IUPAC Name	Tetracosyl tetracosanoate	[3]
Synonyms	Lignoceryl Lignocerate, Tetracosanoic acid, tetracosyl ester	[5]
CAS Number	1001-43-0	[6]

## Natural Occurrence

**Lignoceryl lignocerate** is a prominent constituent of several natural waxes:

- **Carnauba Wax:** This is one of the primary natural sources of **lignoceryl lignocerate**. Carnauba wax is composed of approximately 40% aliphatic esters, with the fatty acids and alcohols predominantly in the C26-C30 range.[7]
- **Montan Wax:** Also known as lignite wax, this fossilized plant wax also contains long-chain carboxylic acid esters.[8]

- Plant Epicuticular Waxes: **Lignoceryl lignocerate** is found in the protective waxy coating on the leaves of various plants, where it contributes to preventing water loss.[\[9\]](#)

## Experimental Protocols

The analysis of **lignoceryl lignocerate** typically involves chromatographic and spectroscopic techniques. Due to its high molecular weight and low volatility, specialized methods are often required.

### Gas Chromatography-Mass Spectrometry (GC-MS)

High-temperature GC-MS is a powerful technique for the analysis of intact wax esters.

#### Sample Preparation:

- Dissolve the wax sample containing **lignoceryl lignocerate** in a suitable organic solvent (e.g., hexane, toluene) to a concentration of approximately 0.1-1.0 mg/mL.[\[10\]](#)

#### Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC or equivalent.[\[11\]](#)
- Mass Spectrometer: Agilent 7010B Triple Quadrupole GC/MS or equivalent.[\[11\]](#)
- Column: A high-temperature capillary column, such as a DB-1 HT fused-silica column (15 m x 0.25 mm, 0.10 µm film thickness), is recommended.[\[10\]](#)
- Injector Temperature: 390 °C.[\[10\]](#)
- Oven Temperature Program:
  - Initial temperature: 120 °C.
  - Ramp to 240 °C at 15 °C/min.
  - Ramp to 390 °C at 8 °C/min.
  - Hold at 390 °C for 6 minutes.[\[10\]](#)

- Carrier Gas: Helium.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range:  $m/z$  50-920.[\[10\]](#)

Expected Fragmentation Pattern: In the mass spectrum of a long-chain saturated wax ester like **lignoceryl lignocerate**, characteristic fragments include:

- Acylium ion  $[RCO]^+$ : This fragment is indicative of the fatty acid portion. For lignoceric acid, this would be at  $m/z$  351.
- Protonated acid ion  $[RCOOH_2]^+$ : For lignoceric acid, this would be at  $m/z$  369.
- Fragments from the alcohol moiety: These can be less distinct but contribute to the overall pattern.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1H$  and  $^{13}C$  NMR spectroscopy are invaluable for the structural elucidation of wax esters.

Sample Preparation:

- Dissolve 5-25 mg of the purified **lignoceryl lignocerate** in 0.6-0.7 mL of a deuterated solvent such as chloroform- $d$  ( $CDCl_3$ ). For  $^{13}C$  NMR, a higher concentration (50-100 mg) may be necessary.

Instrumentation:

- A high-field NMR spectrometer (e.g., 300 MHz or higher) is recommended.

Expected Chemical Shifts: The following table summarizes the expected chemical shifts for the different protons and carbons in **lignoceryl lignocerate**.

Group	<sup>1</sup> H Chemical Shift (ppm)	<sup>13</sup> C Chemical Shift (ppm)
Terminal Methyl (-CH <sub>3</sub> )	~0.88 (triplet)	~14.1
Methylene Chain (-(CH <sub>2</sub> ) <sub>n</sub> -)	~1.25 (multiplet)	~29.7
β-Methylene to Carbonyl (-CH <sub>2</sub> -CH <sub>2</sub> -COO-)	~1.63 (multiplet)	~25.0
α-Methylene to Carbonyl (-CH <sub>2</sub> -COO-)	~2.28 (triplet)	~34.4
Methylene attached to Oxygen (-O-CH <sub>2</sub> -)	~4.05 (triplet)	~64.4
Carbonyl (C=O)	-	~174.0

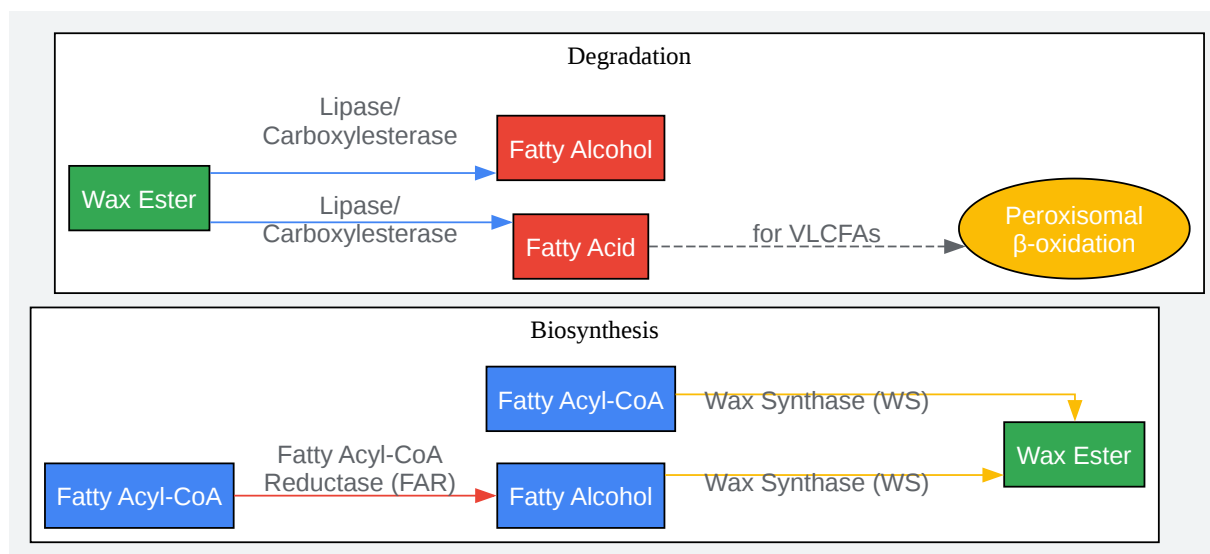
Note: These are approximate chemical shifts and may vary slightly depending on the solvent and experimental conditions.[\[12\]](#)[\[13\]](#)

## Biological Role and Metabolism

Wax esters, including **lignoceryl lignocerate**, play several important biological roles. In mammals, they are found in skin sebum, where they contribute to the skin's protective barrier and help prevent water loss.[\[14\]](#)

The metabolism of wax esters involves hydrolysis by lipases and carboxylesterases into their constituent fatty acids and fatty alcohols.[\[15\]](#) Very-long-chain fatty acids (VLCFAs) like lignoceric acid are too long to be metabolized in the mitochondria and are instead broken down in peroxisomes.[\[16\]](#)

The biosynthesis of wax esters is a two-step process. First, a fatty acyl-CoA is reduced to a fatty alcohol by a fatty acyl-CoA reductase (FAR). Then, a wax synthase (WS) catalyzes the esterification of the fatty alcohol with another fatty acyl-CoA molecule to form the wax ester.[\[17\]](#)



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*General pathway of wax ester biosynthesis and degradation.*

The accumulation of very-long-chain fatty acids due to defects in their metabolism is associated with certain genetic disorders, such as X-linked adrenoleukodystrophy.[18]

## Conclusion

**Lignoceryl lignocerate**, a major component of several natural waxes, has a history intertwined with the broader exploration of lipid chemistry. Its characterization has been enabled by advancements in analytical techniques such as high-temperature GC-MS and NMR spectroscopy. While its direct biological signaling roles are not yet fully elucidated, its function as a structural component of protective barriers and its metabolism as a very-long-chain fatty acid ester are of significant interest to researchers in various fields, including those in drug development exploring lipid metabolism and related disorders. Further research into the specific biological activities of individual wax esters like **lignoceryl lignocerate** may reveal novel therapeutic opportunities.

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